

An In-depth Technical Guide to Chlorodiisobutyloctadecylsilane

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Compound of Interest

Compound Name: Chlorodiisobutyloctadecylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **chlorodiisobutyloctadecylsilane**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and insights.

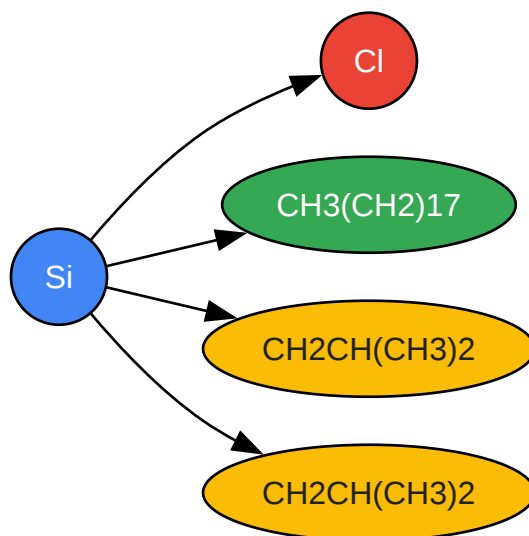
Chemical Structure and Identification

Chlorodiisobutyloctadecylsilane is an organosilane compound characterized by a central silicon atom bonded to a chlorine atom, two isobutyl groups, and a long-chain octadecyl group. [1][2] This unique structure, featuring both a reactive chloro group and hydrophobic alkyl chains, makes it a versatile reagent in materials science and surface chemistry. [1][2]

The structural formula can be represented as $\text{CH}_3(\text{CH}_2)_{17}\text{Si}[\text{CH}_2\text{CH}(\text{CH}_3)_2]_2\text{Cl}$. [3] The key identifiers for this compound are:

- CAS Number: 162578-86-1 [1][3][4]
- Molecular Formula: $\text{C}_{26}\text{H}_{55}\text{ClSi}$ [1][4]
- SMILES String: CCCCCCCCCCCCCCCCC--INVALID-LINK--(CC(C)C)CC(C)C [3]
- InChI Key: LAMXXRLSKVGVCO-UHFFFAOYSA-N

The following diagram illustrates the molecular structure of **chlorodiisobutyloctadecylsilane**.



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Molecular structure of **chlorodiisobutyloctadecylsilane**.

Physicochemical Properties

A summary of the key physicochemical properties of **chlorodiisobutyloctadecylsilane** is presented in the table below. This data is essential for handling, storage, and application of the compound.

Property	Value	Reference(s)
Molecular Weight	431.25 g/mol	[1][3][4]
Appearance	Colorless liquid	[1]
Assay	≥ 85%	[1][3]
Density	0.86 g/mL at 25 °C	[1][3]
Boiling Point	140-170 °C at 0.05 mmHg	[1][3]
Refractive Index	n _{20/D} 1.459	[1][3]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Storage Class	8A - Combustible corrosive hazardous materials	[3]

Applications and Experimental Use

Chlorodiisobutyloctadecylsilane is primarily utilized as a versatile silane coupling agent and a surface modifying agent.[1] Its utility stems from the dual reactivity of its structure: the chlorosilane group can react with hydroxylated surfaces to form stable covalent bonds, while the long hydrophobic octadecyl chain imparts water repellency and alters surface energy.[1][2]

Key Application Areas:

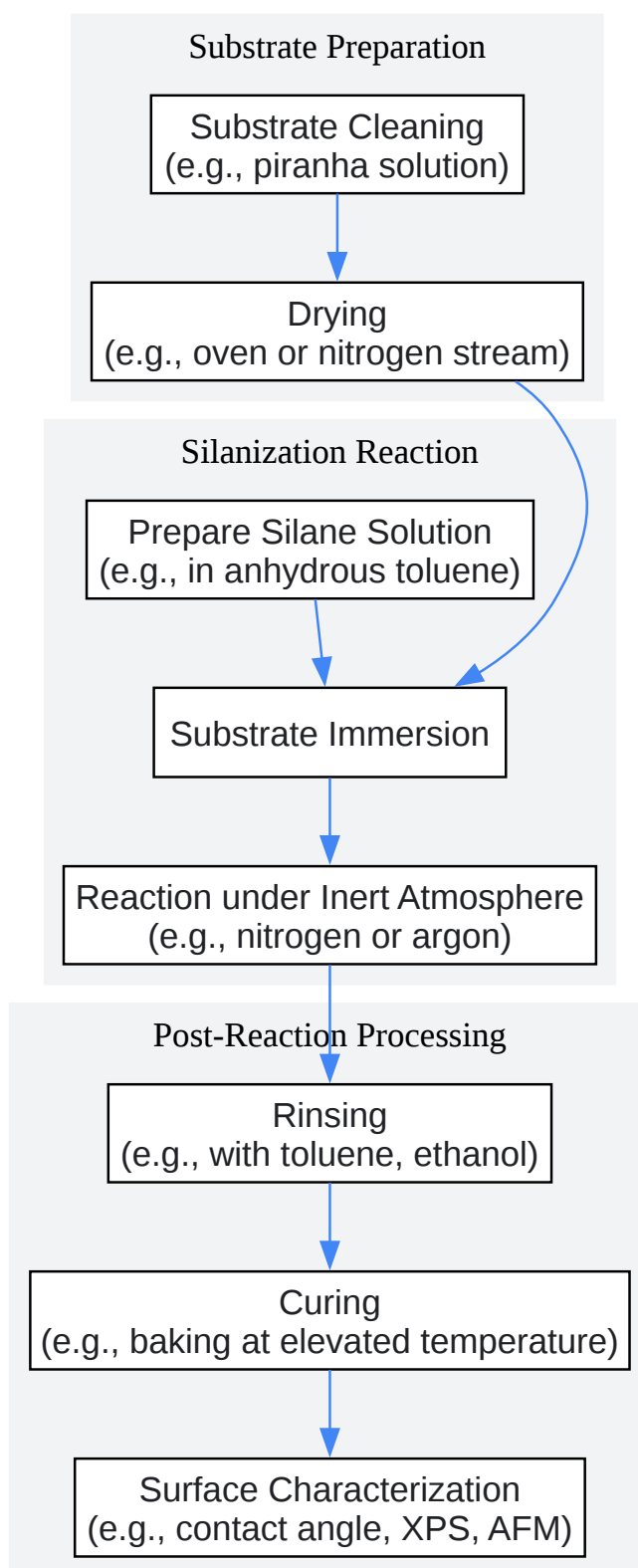
- **Surface Modification:** It is widely used to create hydrophobic, self-assembled monolayers (SAMs) on surfaces such as silica, glass, and metal oxides.[2] This is particularly beneficial in the coatings industry to enhance hydrophobicity and chemical resistance.[1]
- **Adhesion Promotion:** The compound enhances the adhesion and compatibility between organic polymers and inorganic substrates in composites, sealants, and adhesives.[1]
- **Chromatography:** It serves as a derivatizing agent for creating reversed-phase stationary phases in chromatography, where the C18 chain provides the necessary hydrophobic interactions for separation.[2]

- Intermediate in Organic Synthesis: The reactive Si-Cl bond allows it to be a building block for the synthesis of more complex silicon-containing molecules.[\[2\]](#)

While **chlorodiisobutyloctadecylsilane** is a key reagent in materials science, its direct application in drug development, particularly in relation to specific signaling pathways, is not well-documented in publicly available literature. Its role in the pharmaceutical industry is more likely as an intermediate in the synthesis of more complex molecules or in the surface modification of drug delivery systems.[\[5\]](#)

General Experimental Protocol for Surface Modification:

A detailed experimental protocol for a specific application would be proprietary or published in peer-reviewed literature for a particular study. However, a general workflow for using **chlorodiisobutyloctadecylsilane** for surface modification can be outlined as follows.



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General workflow for surface modification.

Safety and Handling

Chlorodiisobutyloctadecylsilane is classified as a corrosive material.[2] It should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a face shield, in a well-ventilated area such as a fume hood.[2][3] The compound is designated with the GHS05 pictogram, indicating that it can cause severe skin burns and eye damage.[3] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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